

Efficacy of Nootkatone against insecticideresistant mosquito strains

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Nootkatone: A Potent Weapon Against Insecticide-Resistant Mosquitoes

Gainesville, FL – The escalating threat of insecticide resistance in mosquito populations, which undermines global efforts to control vector-borne diseases, has driven the search for novel control agents. **Nootkatone**, a natural compound found in grapefruit and Alaska yellow cedar trees, has emerged as a promising candidate, demonstrating significant efficacy against mosquito strains resistant to conventional insecticides. This guide provides a comprehensive comparison of **nootkatone**'s performance against insecticide-resistant mosquito strains, supported by experimental data, detailed methodologies, and visualizations of its mode of action.

Executive Summary

Nootkatone exhibits a dual action as both a potent insecticide and repellent against various mosquito species, including those with demonstrated resistance to widely used insecticides like permethrin. Its novel mode of action, targeting different neural pathways than traditional insecticides, makes it a valuable tool for insecticide resistance management programs. Experimental evidence indicates that while permethrin-resistant mosquito strains may show a reduced susceptibility to **nootkatone** compared to their susceptible counterparts, **nootkatone** remains an effective control agent.

Performance Comparison of Nootkatone



The efficacy of **nootkatone** as an insecticide is typically evaluated by determining the lethal concentration required to kill 50% of a mosquito population (LC50) and the time required to knock down 50% of the population (KT50). Lower LC50 and KT50 values indicate higher toxicity and faster action of the insecticide.

Recent studies have compared the efficacy of **nootkatone** against permethrin-susceptible (PERM-S) and permethrin-resistant (PERM-R) strains of Aedes aegypti and Aedes albopictus, the primary vectors for dengue, Zika, and chikungunya viruses.

Table 1: Insecticidal Efficacy of Nootkatone against Aedes aegypti Strains

Strain	Permethrin Susceptibility	Nootkatone LC50 (μ g/bottle)	Nootkatone KT50 (min) at 100 μ g/bottle
New Orleans	Susceptible (PERM-S)	3.03	25.5
Vergel	Resistant (PERM-R)	8.34	45.1

Table 2: Insecticidal Efficacy of **Nootkatone** against Aedes albopictus Strains

Strain	Permethrin Susceptibility	Nootkatone LC50 (μ g/bottle)	Nootkatone KT50 (min) at 100 μ g/bottle
ATM-NJ95	Susceptible (PERM-S)	3.33	28.2
Coatzacoalcos	Susceptible (PERM-S)	3.45	29.7

The data clearly indicates that the permethrin-resistant Vergel strain of Aedes aegypti required a nearly three-fold higher concentration of **nootkatone** to achieve 50% mortality compared to the susceptible New Orleans strain[1]. Similarly, the knockdown time was significantly longer for the resistant strain. However, it is crucial to note that **nootkatone** is still effective against this resistant strain. Both tested strains of Aedes albopictus were susceptible to permethrin and showed similar susceptibility to **nootkatone** as the susceptible Aedes aegypti strain[2][3][4][5].

Experimental Protocols



The following are detailed methodologies for the key experiments cited in the performance comparison.

CDC Bottle Bioassay

This method is used to determine the susceptibility of mosquitoes to an insecticide.

Materials:

- 250 ml glass bottles
- · Technical grade nootkatone
- Acetone (as a solvent)
- Pipettes
- Aspirator
- Adult mosquitoes (3-5 days old)

Procedure:

- Bottle Coating: A stock solution of **nootkatone** in acetone is prepared. A specific volume of this solution is added to each bottle to achieve the desired final concentration (e.g., 100 μ g/bottle). The bottles are then rolled and rotated until the acetone evaporates completely, leaving a uniform coating of **nootkatone** on the inner surface. Control bottles are coated with acetone only.
- Mosquito Exposure: 20-25 non-blood-fed female mosquitoes are introduced into each bottle using an aspirator.
- Data Collection: The number of knocked-down (unable to stand or fly) mosquitoes is recorded at regular intervals (e.g., every 15 minutes) for up to 2 hours.
- Mortality Reading: After the 2-hour exposure period, the mosquitoes are transferred to a clean recovery cage with access to a sugar solution. Mortality is recorded at 24 hours postexposure.



Data Analysis: The data is used to calculate the KT50 using probit analysis and the LC50 using logistic regression.



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CDC Bottle Bioassay Experimental Workflow.

Repellency/Irritancy and Biting Inhibition Bioassay (RIBB)

This assay evaluates the repellent and irritant effects of a compound on mosquitoes, as well as its ability to inhibit biting.

Materials:

- Test cages
- Human volunteer
- Nootkatone formulations (at various concentrations)
- Control solution (e.g., ethanol)
- Adult female mosquitoes (e.g., Aedes aegypti)

Procedure:

• Treatment Application: A defined area on the forearm of a human volunteer is treated with a specific concentration of the **nootkatone** formulation. A corresponding area on the other arm is treated with the control solution.



- Exposure: The treated and control arms are simultaneously inserted into a cage containing host-seeking female mosquitoes.
- Data Collection: The number of mosquitoes landing on and biting each arm is recorded for a specific period (e.g., 5 minutes). The behavior of the mosquitoes upon approaching and landing on the treated surface is also observed to assess irritancy (e.g., immediate take-off, agitated movement).
- Data Analysis: The data is used to calculate the percent repellency and biting inhibition compared to the control arm.

Mechanism of Action and Resistance

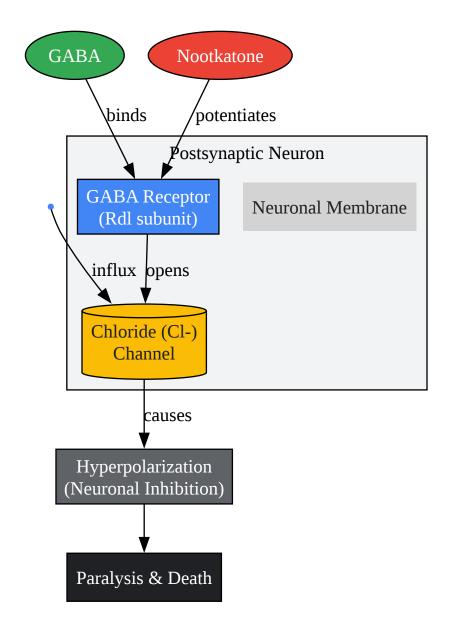
Nootkatone's effectiveness against insecticide-resistant strains stems from its unique mode of action, which differs from that of conventional insecticides like pyrethroids, organophosphates, and carbamates[6][7].

Interaction with GABA Receptors

The primary target of **nootkatone** appears to be the γ-aminobutyric acid (GABA) receptor in the mosquito's nervous system[8][9]. GABA is the main inhibitory neurotransmitter in insects. When GABA binds to its receptor, it opens a chloride ion channel, leading to hyperpolarization of the neuron and inhibition of nerve impulse transmission.

Nootkatone is believed to act as a positive allosteric modulator of the GABA receptor, meaning it enhances the effect of GABA. This leads to an excessive influx of chloride ions, causing prolonged neuronal inhibition, which results in paralysis and ultimately death of the mosquito[8].





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Nootkatone's action on the GABA receptor.

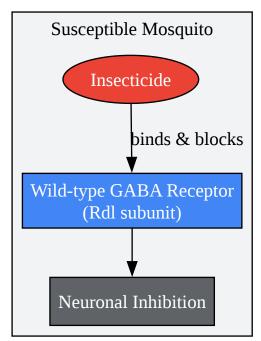
Mechanism of Resistance

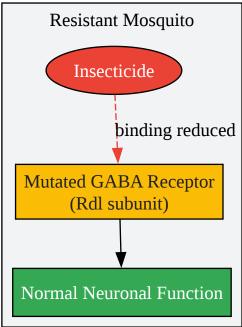
Resistance to some insecticides, such as dieldrin and fipronil, is associated with mutations in the gene encoding the "Resistance to dieldrin" (Rdl) subunit of the GABA receptor[10]. These mutations alter the insecticide's binding site on the receptor, reducing its effectiveness.

While permethrin resistance is primarily due to mutations in the voltage-gated sodium channel, the reduced susceptibility of the PERM-R strain to **nootkatone** suggests a potential cross-



resistance mechanism, possibly involving enhanced metabolic detoxification or alterations in the GABA receptor that are yet to be fully elucidated.





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Mechanism of Rdl-mediated insecticide resistance.

Involvement of Octopamine Receptors

In addition to its effects on GABA receptors, there is evidence to suggest that **nootkatone** may also interact with octopamine receptors in insects. Octopamine is a neurotransmitter, neuromodulator, and neurohormone that plays a role in various physiological processes, including flight, feeding, and reproduction. The precise mechanism of **nootkatone**'s interaction with octopamine receptors and its contribution to its insecticidal activity is an area of ongoing research.

Conclusion

Nootkatone presents a significant advancement in the fight against insecticide-resistant mosquitoes. Its novel mode of action provides an effective alternative to conventional insecticides, for which resistance is widespread. While resistant strains may exhibit reduced susceptibility, **nootkatone**'s efficacy remains substantial. Further research into potential cross-



resistance mechanisms and the development of optimized formulations will be crucial in harnessing the full potential of this promising natural insecticide. The integration of **nootkatone** into mosquito control programs, as part of a comprehensive insecticide resistance management strategy, holds the key to mitigating the threat of vector-borne diseases globally.

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